

Safe handling and storage procedures for Methyl 5-methylthiazole-2-carboxylate

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Compound of Interest

Compound Name: Methyl 5-methylthiazole-2-carboxylate

Cat. No.: B1300352

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Application Notes and Protocols for Methyl 5-methylthiazole-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling, storage, and synthesis of **Methyl 5-methylthiazole-2-carboxylate**. The information is intended to guide laboratory practices and ensure the safety of personnel.

Safety and Hazard Information

Disclaimer: A specific Safety Data Sheet (SDS) for **Methyl 5-methylthiazole-2-carboxylate** was not available. The following information is based on data for structurally similar compounds, such as other thiazole carboxylates. Researchers should handle this compound with care and perform a thorough risk assessment before use.

Hazard Identification

Based on analogous compounds, **Methyl 5-methylthiazole-2-carboxylate** is anticipated to be harmful if swallowed, cause skin irritation, and cause serious eye irritation. It may also cause respiratory irritation.

GHS Hazard Classification (Predicted):

- Acute Toxicity, Oral (Category 4)
- Skin Irritation (Category 2)
- Eye Irritation (Category 2A)
- Specific Target Organ Toxicity – Single Exposure (Category 3, Respiratory tract irritation)

First Aid Measures

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides, sulfur oxides, and carbon oxides.

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Wear personal protective equipment, including safety glasses, gloves, and a lab coat. Avoid breathing dust or vapors.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal.

Handling and Storage

Safe Handling

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a laboratory coat.
- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust or vapors.
- Wash hands thoroughly after handling.
- Keep away from food, drink, and animal feeding stuffs.

Storage

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep in a cool place.
- Store away from incompatible materials such as strong oxidizing agents.

Physical and Chemical Properties

The following table summarizes available quantitative data for compounds structurally related to **Methyl 5-methylthiazole-2-carboxylate**. Data for the target compound should be considered as estimated.

Property	Methyl 2-methyl-1,3-thiazole-5-carboxylate	2-Methylthiazole-5-carboxylic acid	Ethyl 5-methylthiazole-2-carboxylate
Molecular Formula	C ₆ H ₇ NO ₂ S	C ₅ H ₅ NO ₂ S	C ₇ H ₉ NO ₂ S
Molecular Weight	157.19 g/mol [2]	143.16 g/mol	171.22 g/mol
Boiling Point	Not available	301.2°C at 760 mmHg	129°C at 13 Torr[3]
Melting Point	Not available	209 - 213 °C	Not available
Density	Not available	1.418 g/cm ³	1.198 g/cm ³ (Predicted)[3]
Storage Temperature	Not available	2 - 8 °C	2 - 8°C[3]

Experimental Protocols

Synthesis of Methyl 5-methylthiazole-2-carboxylate (Proposed)

This protocol is adapted from general synthesis methods for thiazole carboxylates.

Materials:

- Methyl 2-chloroacetoacetate
- Thioacetamide
- Triethylamine
- Acetonitrile
- Water
- Diethyl ether
- 10% Hydrochloric acid

- Anhydrous magnesium sulfate

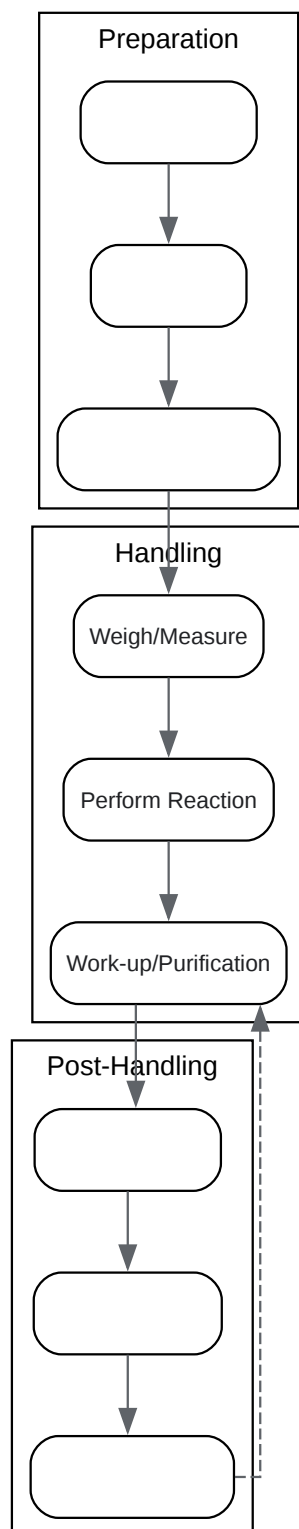
Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve thioacetamide (1.1 molar equivalents) in acetonitrile.
- Slowly add methyl 2-chloroacetoacetate (1.0 molar equivalent) to the solution. An exotherm may be observed.
- Stir the reaction mixture at room temperature for 2-3 hours.
- Slowly add triethylamine (2.5 molar equivalents) to the mixture.
- Heat the reaction mixture to a gentle reflux and maintain for 1 hour.
- Cool the mixture to room temperature and add water.
- Extract the aqueous layer with diethyl ether (3 x volume of water).
- Combine the organic layers and wash with 10% hydrochloric acid, followed by a saturated sodium bicarbonate solution, and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel or by recrystallization.

Diagrams

Logical Workflow for Safe Handling

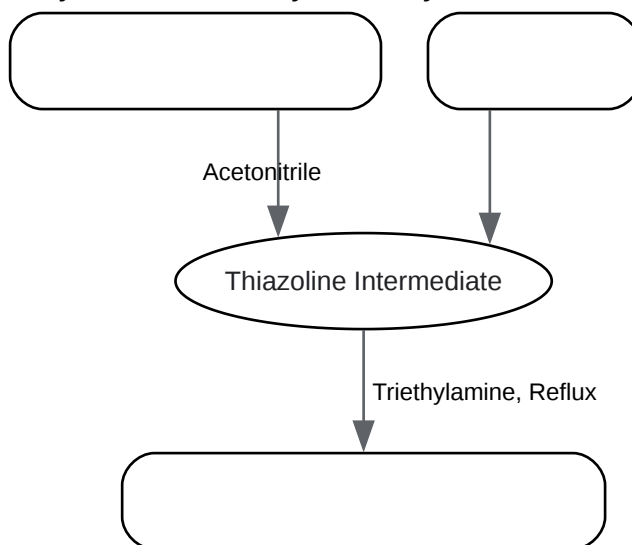
Workflow for Safe Handling of Methyl 5-methylthiazole-2-carboxylate

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Caption: Logical workflow for the safe handling of chemical reagents.

Proposed Synthesis Pathway

Proposed Synthesis of Methyl 5-methylthiazole-2-carboxylate



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